

Heptacosanoic Acid: Industrial Chemistry Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Heptacosanoic acid (C27:0), a very long-chain saturated fatty acid, is emerging as a molecule of interest in various industrial applications. Its unique physical and chemical properties, stemming from its long, unbranched hydrocarbon tail, make it a valuable component in specialty chemicals, cosmetics, and potentially in pharmaceuticals. This document provides detailed application notes, experimental protocols, and an overview of the current understanding of **heptacosanoic acid**'s role in industrial chemistry.

Physicochemical Properties

Heptacosanoic acid, also known as carboceric acid, is a white crystalline solid at room temperature.[1] Its long alkyl chain confers high lipophilicity and a high melting point. These properties are key to its function in many of its applications.



| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C27H54O2 | [1][2] |
| Molecular Weight | 410.72 g/mol | [1] |
| Melting Point | 86-88 °C | [3] |
| Boiling Point | 458.37°C (estimated) | [3] |
| Appearance | White to almost white powder/crystal | [1] |
| Solubility | Insoluble in water, soluble in organic solvents | [4] |

Industrial Applications Lubricants and Greases

Heptacosanoic acid and its derivatives can function as high-performance lubricant additives. [1] The long, saturated alkyl chain forms a robust lubricating film on metal surfaces, reducing friction and wear. [5][6] This is particularly valuable in applications requiring high thermal stability.

Quantitative Performance Data (Representative for Very-Long-Chain Saturated Fatty Acids)

While specific data for **heptacosanoic acid** is limited, the following table provides representative values for the performance of very-long-chain fatty acids as lubricant additives.



| Parameter | Base Oil | Base Oil + VLCFA (e.g., Stearic/Eicosanoic | Reference |
|--|----------|--|-----------|
| Coefficient of Friction | 0.12 | Acid) | re1 |
| Coefficient of Friction | ~0.12 | ~0.08 - 0.10 | [5] |
| Wear Scar Diameter (mm) | ~0.50 | ~0.35 - 0.45 | [5] |
| Oxidation Stability (Pressure Differential Scanning Calorimetry, Onset Temperature °C) | ~180 | ~160-170 | [5] |

Surfactants and Emulsifiers

The salts of **heptacosanoic acid**, such as sodium or potassium heptacosanoate, can act as surfactants.[7] The molecule possesses a hydrophilic carboxylate head and a long hydrophobic tail, allowing it to reduce surface tension and form micelles in solution. These properties are useful in the formulation of industrial cleaners, emulsifiers, and dispersing agents.

Surfactant Properties of Long-Chain Fatty Acid Salts (Representative Values)



| Property | Description | Typical Values for Long-Chain Fatty Acid Salts | Reference |
|---|--|--|-----------|
| Critical Micelle Concentration (CMC) | The concentration at which surfactant molecules begin to form micelles. Lower CMC indicates higher efficiency. | 10 ⁻³ to 10 ⁻⁵ M | [8] |
| Surface Tension at CMC (mN/m) | The minimum surface tension achieved at the CMC. | 25 - 40 | [8] |
| Hydrophilic-Lipophilic Balance (HLB) | A measure of the degree to which it is hydrophilic or lipophilic. | Varies with the cation and formulation. | [9] |

Cosmetics and Personal Care

In cosmetic formulations, **heptacosanoic acid** functions as an emollient, thickener, and emulsion stabilizer.[1] Its high melting point contributes to the consistency and thermal stability of creams, lotions, and lipsticks.[10] Saturated fatty acids are known to soften the skin and lock in moisture.[11]

Typical Concentration of Saturated Fatty Acids in Cosmetic Formulations

| Product Type | Typical Concentration Range (%) |
|--------------------|---------------------------------|
| Creams and Lotions | 1 - 10 |
| Lipsticks | 5 - 15 |
| Soaps | 10 - 50 |

Corrosion Inhibitors



Heptacosanoic acid and its salts can act as corrosion inhibitors for metals, particularly steel, in various environments.[12][13] The fatty acid molecules adsorb onto the metal surface, forming a protective hydrophobic layer that prevents contact with corrosive agents.[14] Odd-numbered carbon chain fatty acids have been noted for their surprisingly effective corrosion inhibition.[15]

Potential Pharmaceutical Applications: Antiinflammatory Agent

Recent research has explored the role of saturated fatty acids in inflammation. While some studies suggest that certain saturated fatty acids can induce an inflammatory response through pathways like the Toll-like receptor 4 (TLR4) signaling cascade, others indicate potential anti-inflammatory effects under specific conditions.[16][17][18] The precise mechanism of **heptacosanoic acid**'s inflammatory or anti-inflammatory action is an active area of research.

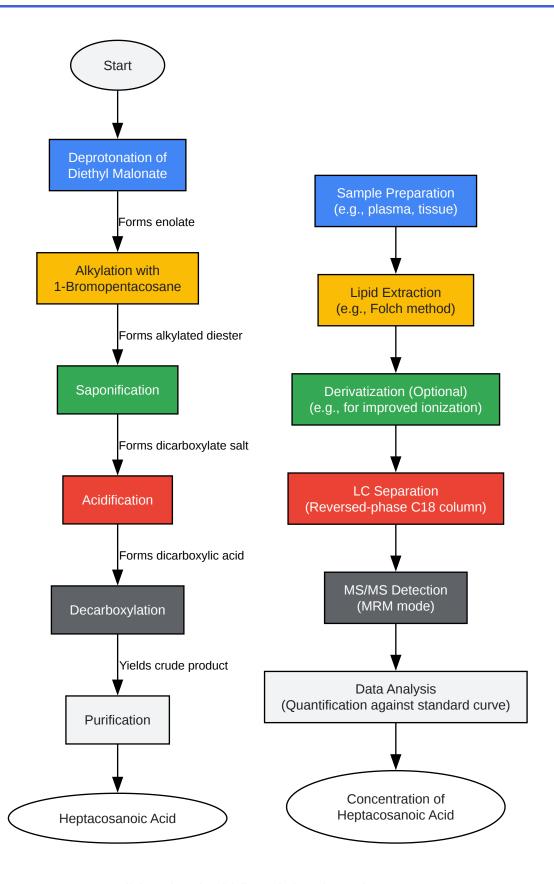
Pro-inflammatory Signaling Pathway of Saturated Fatty Acids

The diagram below illustrates the generally accepted pro-inflammatory pathway activated by some saturated fatty acids.









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